

# Chemical and Biological Profile of Fungisterol

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## Compound Focus: Fungisterol

CAS No.: 516-78-9

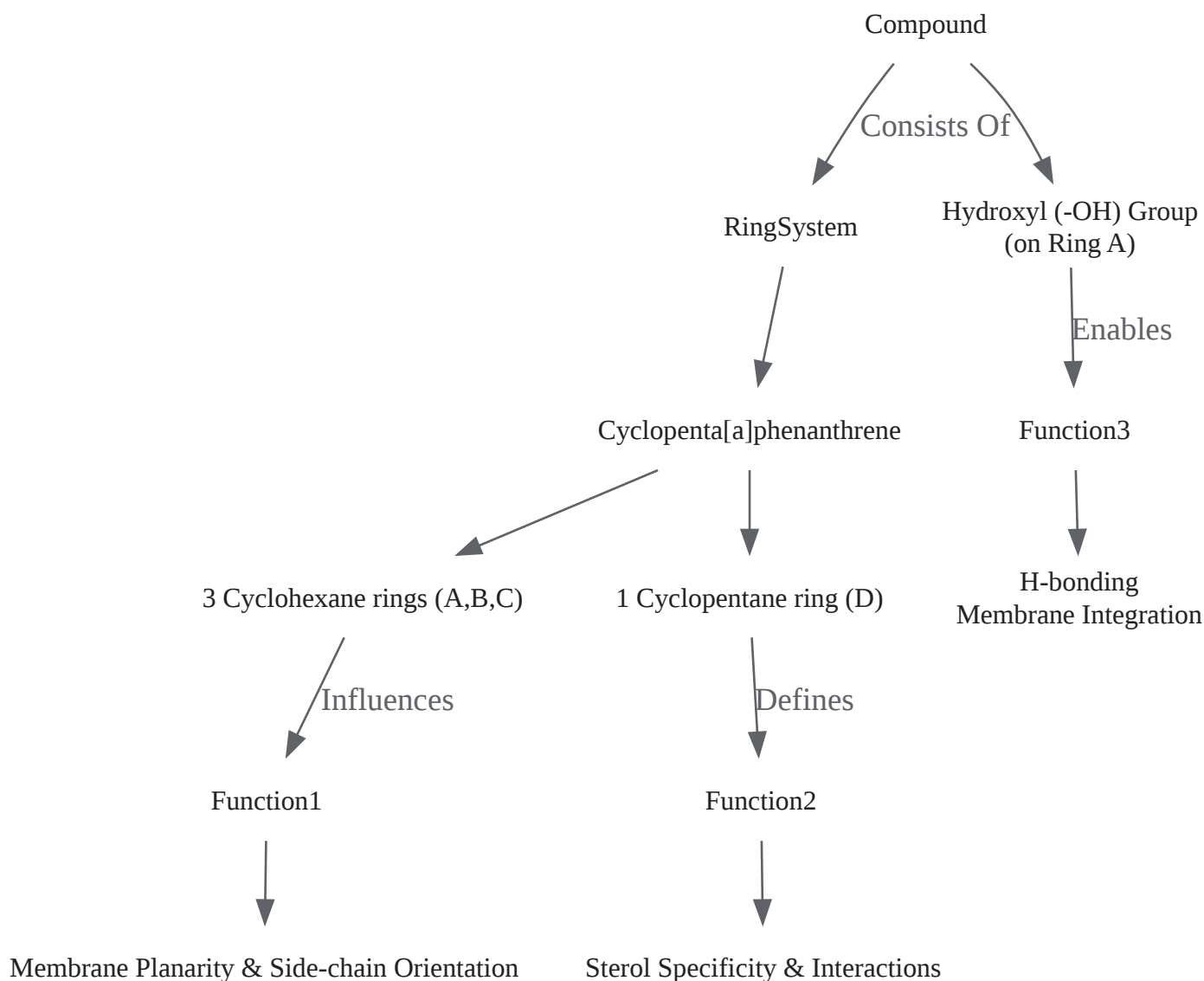
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**Fungisterol** is a bio-active sterol produced by certain fungi [1]. The table below summarizes its core chemical characteristics.

Property	Description
IUPAC Name	(1R,3aR,5aS,7S,9aS,9bR,11aR)-1-[(2R,5S)-5,6-Dimethylheptan-2-yl]-9a,11a-dimethyl-2,3,3a,5,5a,6,7,8,9,9a,9b,10,11,11a-tetradecahydro-1H-cyclopenta[a]phenanthren-7-ol [1]
Systematic IUPAC Name	5 $\alpha$ -Ergost-7-en-3 $\beta$ -ol [1]
Chemical Formula	C <sub>28</sub> H <sub>48</sub> O [1]
Molar Mass	400.691 g·mol <sup>-1</sup> [1]
Classification	Sterol (a hydroxylated steroid) [2] [3]

The following diagram illustrates the molecular structure of **Fungisterol**, which is based on the characteristic tetracyclic cyclopenta[ $\alpha$ ]phenanthrene ring system common to all sterols [3].



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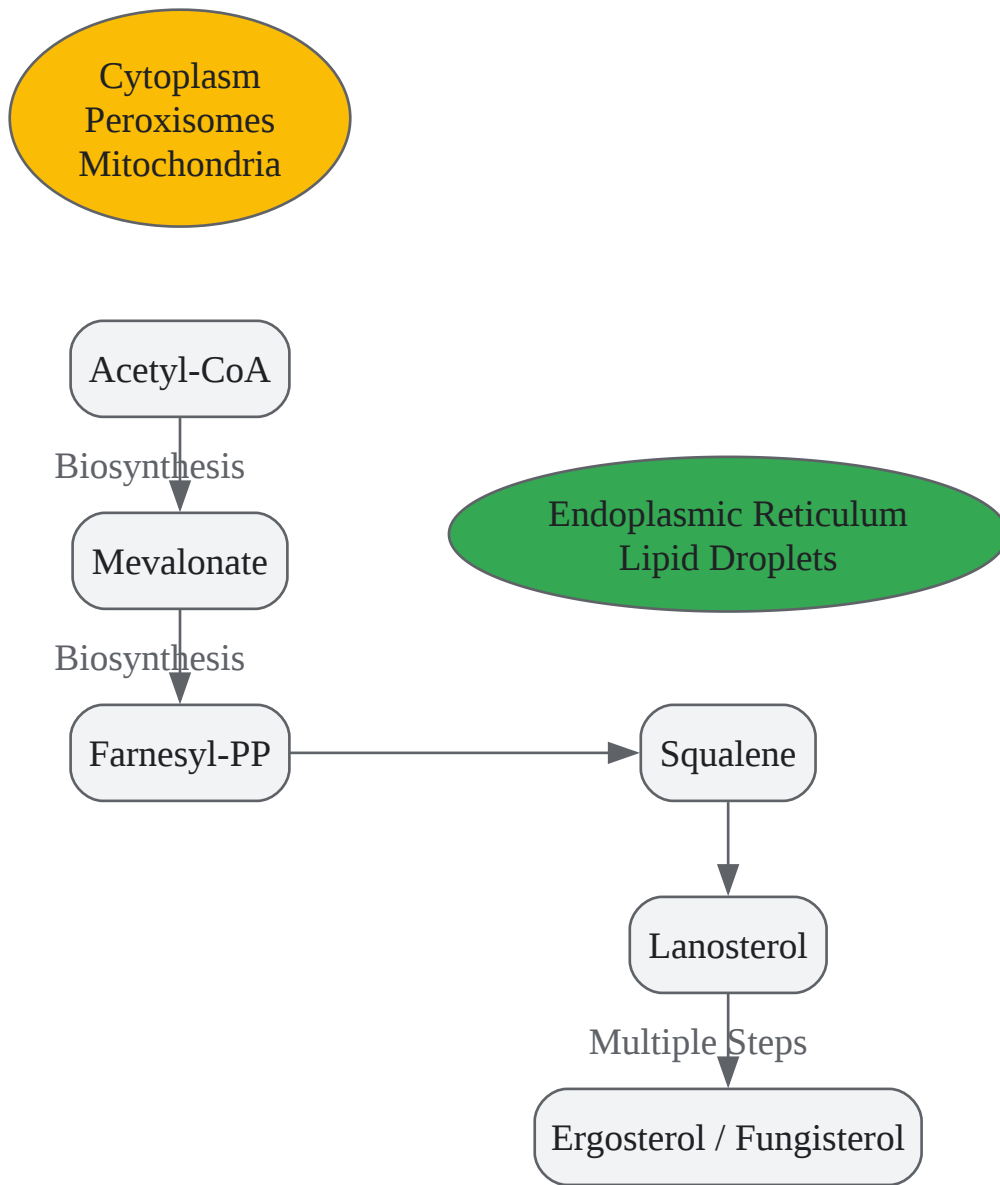
Structural framework of **Fungisterol** showing the core sterol rings and key functional group. [3]

## Context Within Fungal Sterol Biosynthesis

**Fungisterol** is part of a complex metabolic network in fungi. While the search results do not provide a definitive pathway for **Fungisterol** itself, they offer extensive detail on the well-established **ergosterol biosynthesis** pathway in *Aspergillus oryzae*, a model filamentous fungus [2].

- **Pathway Complexity:** The ergosterol biosynthesis pathway in *A. oryzae* is more complex than in *S. cerevisiae*, involving **25 reactions** catalyzed by **49 enzymes** [2].
- **Subcellular Localization:** The biosynthesis is compartmentalized. Key enzymes are localized in different organelles [2]:
  - **Cytoplasm, Mitochondria, Peroxisomes:** Enzymes for mevalonate and farnesyl pyrophosphate biosynthesis.
  - **Endoplasmic Reticulum & Lipid Droplets:** Several enzymes for the final steps of ergosterol biosynthesis.
- **Metabolic Engineering Potential:** Overexpression (OE) of specific genes (e.g., AoHmgB, AoErg26B) can significantly alter the levels of both ergosterol and fatty acids, indicating a closely regulated metabolic network and the potential for strain optimization [2].

The diagram below maps the key stages and locations of sterol biosynthesis in fungi, based on the research into the related ergosterol pathway [2].



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*Compartmentalization of the fungal sterol biosynthesis pathway, highlighting key intermediates and their primary organelle locations. [2]*

## Comparative Sterol Sources and Limitations

From an industrial perspective, fungal sterols like ergosterol are valued as renewable alternatives to animal and plant sources [3] [4]. The table below compares sterol content across potential biological sources, providing context for fungal production.

Source Category	Specific Source	Typical Sterol Content (% by weight)	Key Sterols
Animal Tissue	Brain Tissue	2 - 3% [4]	Cholesterol [3]
	Egg Yolk	1.0 - 1.6% [4]	Cholesterol [3]
Plant Sources	Cereal Grains	0.8 - 3% [4]	Phytosterols [3]
	Vegetable Oils	0.1 - 0.5% [4]	Phytosterols [3]
Fungal Sources	Baker's Yeast	0.1 - 2% [4]	Ergosterol [4]
	Mushrooms	0.2 - 0.8% [4]	Ergosterol [4]
Microalgae	General	0.5 - 3% [4]	Diverse Phytosterols [3]
	<i>Pavlova lutheri</i>	Up to 5% [4]	Diverse Phytosterols [3]

**Key Challenges for Fungal Sterols:** While more sustainable than animal sources, fungal production faces hurdles including low sterol concentration, labor-intensive extraction, and the need for sterile fermentation conditions [3] [4].

## Research Gaps and Future Directions

The search results highlight a significant lack of focused research on **Fungisterol** compared to its counterpart, Ergosterol. For your work as a researcher, this points to several promising and underexplored areas:

- **Elucidate the Specific Pathway:** Determine **Fungisterol**'s exact role in the fungal sterol biosynthesis network. Is it an intermediate, an end-product, or a secondary metabolite in different species?
- **Establish Bioactivity and Targets:** Investigate its purported "bio-active" properties [1]. What are the specific molecular targets and mechanisms of action? This is crucial for its potential in drug development.

- **Develop Analytical and Experimental Protocols:** The current search results do not provide detailed methodologies for studying **Fungisterol**. Future work would need to establish optimized protocols for its extraction, purification, and quantification from fungal biomass, likely adapting methods used for ergosterol [2].

## How to Proceed with Your Research

Given the identified information gaps, I suggest you:

- **Use specialized databases** like SciFinder-n, Reaxys, or PubMed to perform a more targeted search for primary literature on **Fungisterol**.
- **Focus on ergosterol research** as a methodological foundation, as the pathways and experimental techniques are well-established and likely overlapping [2].
- **Explore genetic and metabolic engineering** strategies used to enhance ergosterol yield in fungi, as these could be applied to **Fungisterol** production [2] [3].

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## References

1. - Wikipedia Fungisterol [en.wikipedia.org]
2. Expression pattern, subcellular localization of Aspergillus ... [pmc.ncbi.nlm.nih.gov]
3. Exploiting microalgal diversity for sterol production [frontiersin.org]
4. Exploiting microalgal diversity for sterol production - PMC [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Chemical and Biological Profile of Fungisterol]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b631636#fungisterol-background-information>]

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